

A Comparative Analysis of YM-341619 and Other STAT6 Inhibitors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YM-341619

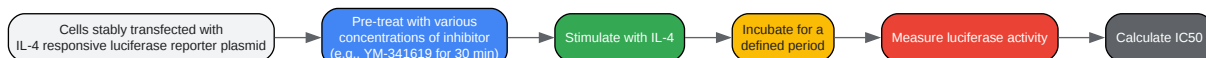
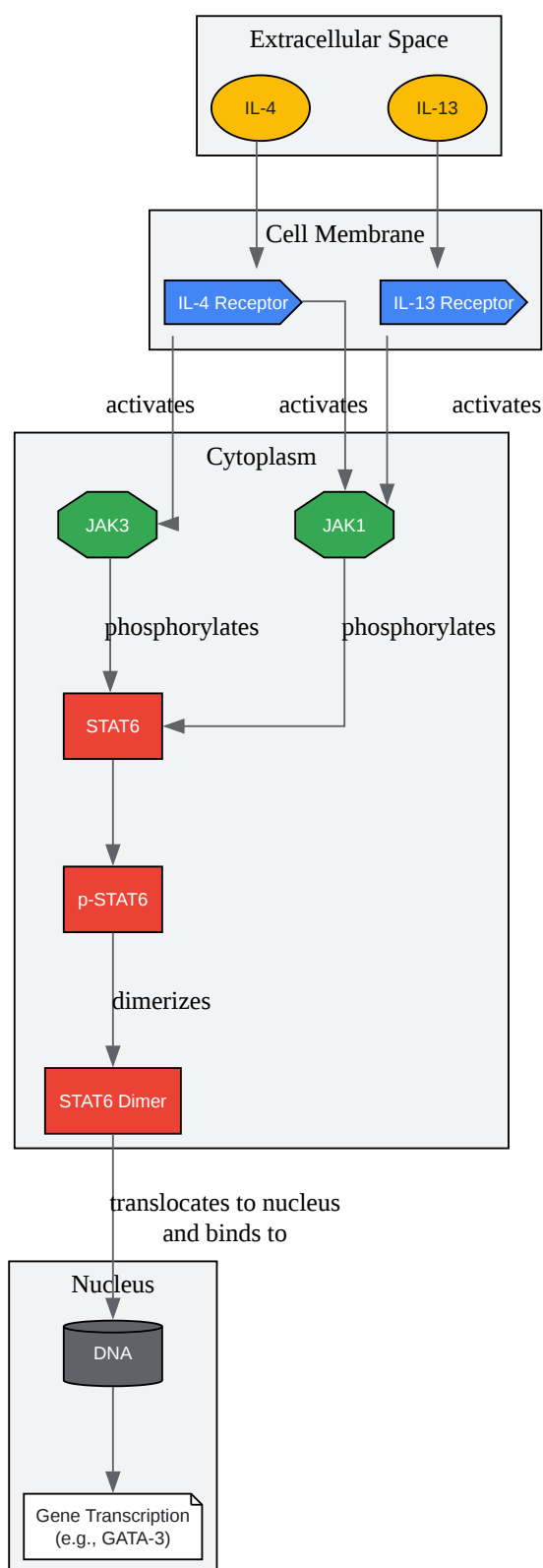
Cat. No.: B1245259

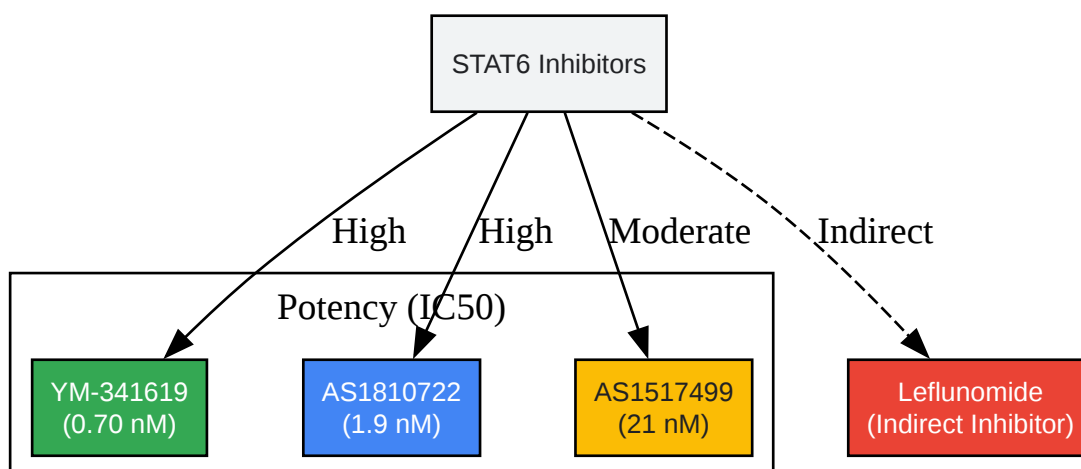
[Get Quote](#)

Signal Transducer and Activator of Transcription 6 (STAT6) is a key transcription factor in the JAK-STAT signaling pathway.^[1] Activated by the cytokines Interleukin-4 (IL-4) and Interleukin-13 (IL-13), STAT6 plays a crucial role in mediating Th2 immune responses, which are implicated in allergic diseases such as asthma and atopic dermatitis.^[1] Consequently, the development of STAT6 inhibitors is a promising therapeutic strategy for these conditions. This guide provides a comparative overview of **YM-341619** against other notable STAT6 inhibitors, supported by experimental data.

Overview of STAT6 Signaling Pathway

The binding of IL-4 or IL-13 to their receptors initiates a signaling cascade that leads to the phosphorylation of STAT6.^[1] Once phosphorylated, STAT6 molecules form dimers and translocate to the nucleus, where they bind to specific DNA sequences to regulate the transcription of target genes responsible for Th2 cell differentiation and inflammatory responses.^[1]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Comparative Binding Site Analysis of STAT6 Ligands via SPR Competitive Assay - Application Notes - ICE Bioscience [en.ice-biosci.com]
- To cite this document: BenchChem. [A Comparative Analysis of YM-341619 and Other STAT6 Inhibitors]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1245259#ym-341619-versus-other-stat6-inhibitors>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com